

Technical Data Summary: 3-Bromo-2-isopropoxy-5-formylphenylboronic acid

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Compound of Interest

Compound Name: 3-Bromo-2-isopropoxy-5-formylphenylboronic acid

Cat. No.: B1284307

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Introduction

This document provides core physicochemical data for **3-Bromo-2-isopropoxy-5-formylphenylboronic acid**, a compound relevant to researchers in organic synthesis and medicinal chemistry. The primary focus of this guide is to present the molecular weight and formula, which are fundamental properties for any experimental work, including reaction stoichiometry and analytical characterization.

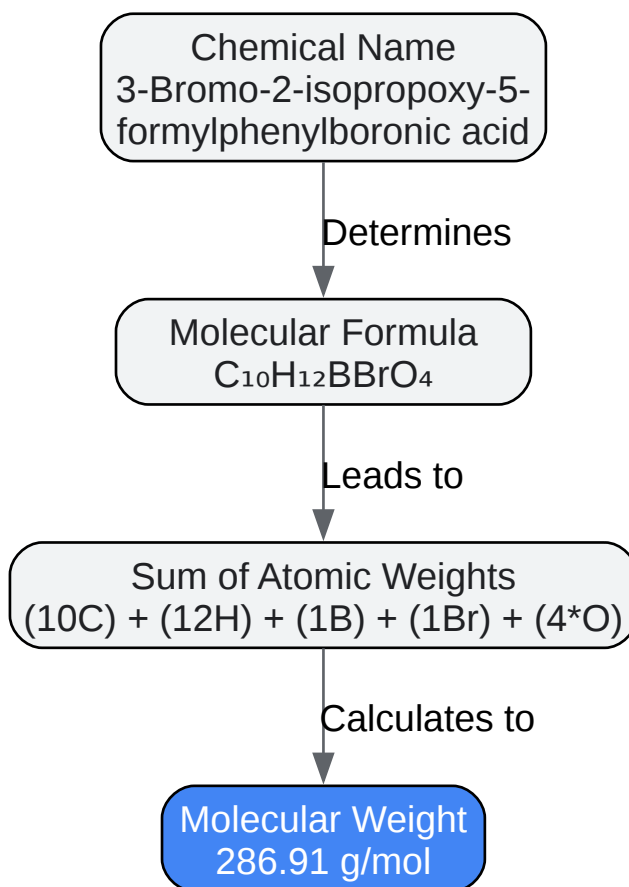
Physicochemical Properties

The essential properties of **3-Bromo-2-isopropoxy-5-formylphenylboronic acid** are summarized below. The molecular weight is a calculated value based on its empirical formula.

Property	Value	Citation
Compound Name	3-Bromo-2-isopropoxy-5-formylphenylboronic acid	[1][2][3]
Molecular Formula	C ₁₀ H ₁₂ BBrO ₄	[1]
Molecular Weight	286.91 g/mol	[1]
CAS Number	1072951-86-0	[1][2][3]

Logical Relationship: From Structure to Molecular Weight

The calculation of a compound's molecular weight is a direct function of its verified molecular formula. This relationship is outlined in the diagram below. The process involves identifying the constituent elements, counting the number of atoms for each, and summing their atomic masses.



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Calculation of Molecular Weight.

Note on Scope: This document focuses on the fundamental molecular weight of the specified compound. A theoretical value, molecular weight, is calculated from the molecular formula and does not require experimental protocols for its determination. Therefore, sections on experimental methodologies or signaling pathways are not applicable in this context.

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References

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- 3. 3-Bromo-2-isopropoxy-5-formylphenylboronic acid, CasNo.1072951-86-0 SAGECHEM LIMITED China (Mainland) [sagechem.lookchem.com]
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